

# 4-Glycylmorpholine Hydrochloride: A Technical Guide for Advanced Drug Development

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

|                |                                               |
|----------------|-----------------------------------------------|
| Compound Name: | 2-Amino-1-morpholinoethanone<br>hydrochloride |
| CAS No.:       | 24152-96-3                                    |
| Cat. No.:      | B1279975                                      |

[Get Quote](#)

## Abstract

This technical guide provides an in-depth analysis of 4-Glycylmorpholine hydrochloride, a novel compound of significant interest to researchers and professionals in drug development. While specific data for this molecule is emerging, this paper synthesizes established principles of medicinal chemistry to project its fundamental properties, potential therapeutic applications, and robust synthetic and analytical methodologies. By examining the well-documented attributes of the morpholine scaffold and the glycyl moiety, we present a comprehensive technical overview to guide future research and development. The morpholine ring is a recognized privileged structure in medicinal chemistry, known for imparting favorable pharmacokinetic properties.[1] The incorporation of a glycyl group introduces a versatile functional handle and potential for specific biological interactions. This document serves as a foundational resource, offering expert insights into the anticipated characteristics and utility of 4-Glycylmorpholine hydrochloride in modern therapeutic design.

# Introduction: The Rationale for 4-Glycylmorpholine Hydrochloride in Modern Drug Discovery

The relentless pursuit of novel therapeutic agents with optimized efficacy, safety, and pharmacokinetic profiles necessitates the exploration of innovative molecular architectures. The morpholine heterocycle is a cornerstone in medicinal chemistry, frequently integrated into drug candidates to enhance properties such as aqueous solubility, metabolic stability, and polarity.[2] Its presence in numerous approved drugs attests to its value in creating molecules with desirable drug-like characteristics.[1] In central nervous system (CNS) drug discovery, the morpholine moiety is particularly valuable due to its ability to improve permeability across the blood-brain barrier (BBB).[3][4]

The strategic N-functionalization of the morpholine ring is a pivotal approach for fine-tuning the pharmacological activity and target engagement of bioactive compounds.[2] The introduction of a glycyl group at the 4-position of the morpholine ring to form 4-Glycylmorpholine hydrochloride presents a compelling strategy. Glycine, an inhibitory neurotransmitter, possesses its own spectrum of pharmacological effects, including sedative and antidepressant properties.[5] The amalgamation of these two pharmacologically significant motifs—the privileged morpholine scaffold and the neuroactive glycyl group—suggests a synergistic potential for creating novel therapeutics, particularly for neurological and psychiatric disorders. This guide provides a forward-looking technical exploration of this promising, yet underexplored, chemical entity.

## Projected Physicochemical and Pharmacokinetic Properties

While empirical data for 4-Glycylmorpholine hydrochloride is not yet widely available, we can project its core properties based on the constituent moieties. The hydrochloride salt form is anticipated to be a crystalline solid with good aqueous solubility, a critical attribute for formulation and bioavailability.

| Property          | Projected Value/Characteristic                                 | Rationale                                                                                                                                                                                |
|-------------------|----------------------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Molecular Formula | C <sub>6</sub> H <sub>13</sub> ClN <sub>2</sub> O <sub>2</sub> | Based on the structure of a glycyI group attached to a morpholine ring, with one equivalent of HCl.                                                                                      |
| Molecular Weight  | 196.64 g/mol                                                   | Calculated from the molecular formula.                                                                                                                                                   |
| Appearance        | White to off-white crystalline solid                           | Typical for hydrochloride salts of small organic molecules.                                                                                                                              |
| Solubility        | High aqueous solubility                                        | The presence of the hydrochloride salt and the polar morpholine and glycyI groups are expected to confer significant water solubility.                                                   |
| pKa               | ~7.0 - 8.0                                                     | The primary amine of the glycyI moiety will be the most basic site. The morpholine nitrogen's basicity is reduced due to the electron-withdrawing effect of the adjacent carbonyl group. |
| LogP              | < 1.0                                                          | The hydrophilicity of the morpholine ring and the charged glycyI hydrochloride group suggest a low octanol-water partition coefficient, indicating good aqueous solubility.              |

Metabolic Stability

High

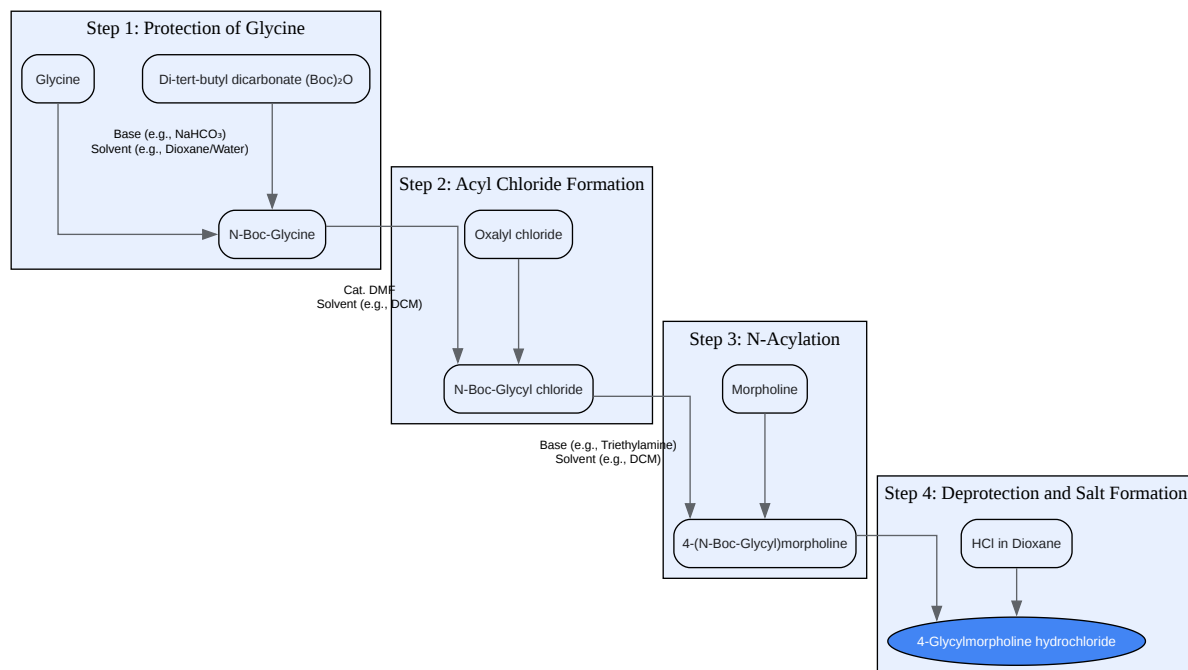
The morpholine ring is generally resistant to metabolic degradation, which can contribute to an improved pharmacokinetic profile.<sup>[2]</sup>

## Synthesis and Characterization: A Validated Methodological Framework

The synthesis of 4-Glycylmorpholine hydrochloride can be approached through established and reliable N-acylation methodologies. The following protocol outlines a robust, self-validating system for its preparation and purification.

### Synthetic Workflow: N-Acylation of Morpholine

A common and effective method for synthesizing N-acylmorpholines involves the reaction of morpholine with an activated carboxylic acid derivative, such as an acyl chloride.<sup>[2]</sup> For 4-Glycylmorpholine, a protected glycine derivative is necessary to prevent self-condensation and ensure selective acylation of the morpholine nitrogen.



[Click to download full resolution via product page](#)

Figure 1: Synthetic workflow for 4-Glycylmorpholine hydrochloride.

## Detailed Experimental Protocol

### Step 1: Synthesis of N-Boc-Glycine

- Dissolve glycine (1.0 eq.) in a 1:1 mixture of dioxane and 10% aqueous sodium carbonate.
- Cool the solution to 0 °C in an ice bath.
- Add di-tert-butyl dicarbonate (1.1 eq.) portion-wise while stirring.
- Allow the reaction to warm to room temperature and stir overnight.
- Acidify the reaction mixture with 1 M HCl to pH 2-3 and extract with ethyl acetate.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield N-Boc-Glycine.

#### Step 2: Synthesis of N-Boc-Glycyl chloride

- Dissolve N-Boc-Glycine (1.0 eq.) in anhydrous dichloromethane (DCM).
- Add a catalytic amount of N,N-dimethylformamide (DMF).
- Cool the solution to 0 °C and add oxalyl chloride (1.2 eq.) dropwise.
- Stir the reaction at 0 °C for 30 minutes and then at room temperature for 2 hours.
- The resulting solution of N-Boc-Glycyl chloride is used immediately in the next step.

#### Step 3: Synthesis of 4-(N-Boc-Glycyl)morpholine

- Dissolve morpholine (1.0 eq.) and triethylamine (1.2 eq.) in anhydrous DCM and cool to 0 °C.
- Slowly add the freshly prepared N-Boc-Glycyl chloride solution from Step 2.
- Stir the reaction at room temperature for 4 hours, monitoring progress by TLC.
- Upon completion, wash the reaction mixture with saturated aqueous sodium bicarbonate, water, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to yield the crude product.

- Purify by column chromatography on silica gel.

#### Step 4: Synthesis of 4-Glycylmorpholine hydrochloride

- Dissolve the purified 4-(N-Boc-Glycyl)morpholine (1.0 eq.) in a minimal amount of ethyl acetate.
- Add a solution of HCl in dioxane (4 M, 2.0 eq.) dropwise with stirring.
- Stir the mixture at room temperature for 2 hours, during which a precipitate should form.
- Collect the solid by filtration, wash with cold ethyl acetate, and dry under vacuum to yield 4-Glycylmorpholine hydrochloride.

## Analytical Characterization

| Technique                | Expected Results                                                                                                                                                                                                                                           |
|--------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| $^1\text{H}$ NMR         | Peaks corresponding to the morpholine ring protons (typically in the range of 3.5-3.8 ppm) and the $\alpha$ -protons of the glycyl moiety (around 3.9-4.2 ppm). The $\text{NH}_3^+$ protons would appear as a broad singlet at a downfield chemical shift. |
| $^{13}\text{C}$ NMR      | Resonances for the morpholine carbons (around 45 and 66 ppm), the glycyl $\alpha$ -carbon (around 41 ppm), and the carbonyl carbon (around 168 ppm).                                                                                                       |
| Mass Spectrometry (ESI+) | A molecular ion peak corresponding to the free base $[\text{M}+\text{H}]^+$ at $m/z$ 159.11.                                                                                                                                                               |
| FT-IR                    | Characteristic peaks for the amide $\text{C}=\text{O}$ stretch (around $1650\text{ cm}^{-1}$ ), N-H bending (around $1600\text{ cm}^{-1}$ ), and C-O-C stretching of the morpholine ether linkage (around $1115\text{ cm}^{-1}$ ).                         |

## Potential Therapeutic Applications and Mechanism of Action

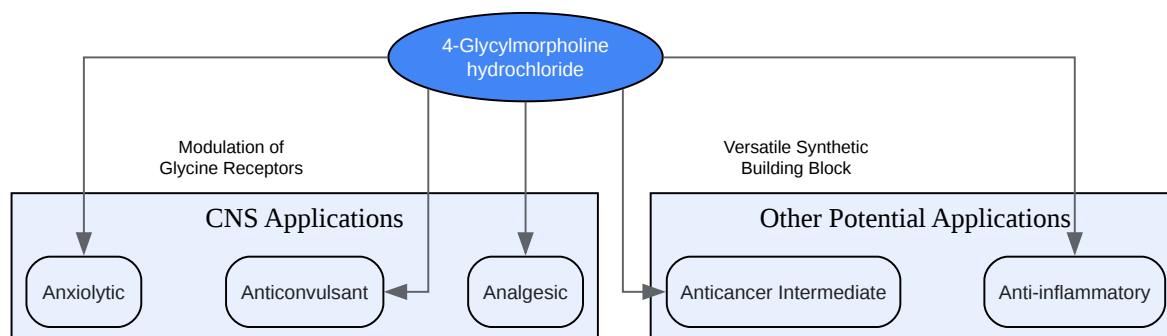
The unique hybrid structure of 4-Glycylmorpholine hydrochloride suggests several promising avenues for therapeutic development. The morpholine scaffold is a well-established component in drugs targeting the central nervous system.[6]

## Central Nervous System Disorders

Given that glycine acts as an inhibitory neurotransmitter, 4-Glycylmorpholine hydrochloride could be investigated for conditions characterized by neuronal hyperexcitability, such as anxiety disorders, epilepsy, and certain types of pain. The morpholine moiety may enhance the compound's ability to cross the blood-brain barrier, delivering the neuroactive glycyl portion to its site of action.[4]

## Anticancer and Anti-inflammatory Activity

Numerous morpholine-containing compounds have demonstrated significant anticancer and anti-inflammatory properties.[7] The glycyl group could be further functionalized to introduce targeting moieties or additional pharmacophores, making 4-Glycylmorpholine hydrochloride a versatile intermediate in the synthesis of more complex drug candidates.



[Click to download full resolution via product page](#)

Figure 2: Potential therapeutic applications of 4-Glycylmorpholine hydrochloride.

## Safety and Handling

While specific toxicity data for 4-Glycylmorpholine hydrochloride is not available, general precautions for handling N-acylated morpholines and hydrochloride salts should be observed. It



should be treated as a potential irritant to the eyes, skin, and respiratory system. Standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

## Conclusion

4-Glycylmorpholine hydrochloride represents a promising, albeit currently under-investigated, molecular entity with significant potential in drug discovery and development. By leveraging the well-established benefits of the morpholine scaffold and the neuroactive properties of the glycyl moiety, this compound is poised for exploration in a variety of therapeutic areas, most notably in the treatment of central nervous system disorders. The synthetic and analytical protocols detailed in this guide provide a solid foundation for researchers to produce and characterize this compound, paving the way for future in-depth biological evaluation. As a versatile building block, 4-Glycylmorpholine hydrochloride also offers considerable opportunities for the creation of more complex and highly targeted therapeutic agents.

## References

- Bisyri, M., et al. (2020). Morpholine as a privileged structure: A review on the medicinal chemistry and pharmacological activity of morpholine containing bioactive molecules. *Medicinal Research Reviews*, 40(2), 709-752. Retrieved from [\[Link\]](#)
- Dwivedi, A., et al. (2024). Therapeutic potential of morpholine-based compounds in neurodegenerative diseases: SAR insights and analysis. *Journal of Molecular Structure*, 1305, 137789. Retrieved from [\[Link\]](#)
- Tzara, A., et al. (2020). Morpholine As a Scaffold in Medicinal Chemistry: An Update on Synthetic Strategies. *Molecules*, 25(4), 935. Retrieved from [\[Link\]](#)
- Chen, C. P., et al. (2012). Functionalizing Morpholino Oligos for Antisense Drug Research and Development. *Molecules*, 17(9), 10795-10816. Retrieved from [\[Link\]](#)
- Lenci, E., et al. (2021). Occurrence of Morpholine in Central Nervous System Drug Discovery. *ACS Chemical Neuroscience*, 12(3), 374-390. Retrieved from [\[Link\]](#)

- Lenci, E., & Trabocchi, A. (2021). Occurrence of Morpholine in Central Nervous System Drug Discovery. ACS Chemical Neuroscience, 12(3), 374-390. Retrieved from [\[Link\]](#)
- Lenci, E., et al. (2021). Occurrence of Morpholine in Central Nervous System Drug Discovery. ACS Chemical Neuroscience, 12(3), 374-390. Retrieved from [\[Link\]](#)
- Al-Ostath, A., et al. (2024). Synthesis and biological evaluation of novel 2-morpholino-4-anilinoquinoline derivatives as antitumor agents against HepG2 cell line. RSC Advances, 14(6), 3865-3875. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-Methylmorpholine hydrochloride. Retrieved from [\[Link\]](#)
- Zhu, M., et al. (2014). Synthesis of N-Methylmorpholine from Morpholine and Dimethyl Carbonate. Asian Journal of Chemistry, 26(15), 4821-4824. Retrieved from [\[Link\]](#)
- Hromov, O. S., & Hromova, A. M. (2019). Spectrum of pharmacological effects of glycine. Farmatsevtichnyi zhurnal, 74(5), 45-53. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). CN101062923A - Synthesizing N-formyl morpholine by two-step process.
- Cole-Parmer. (n.d.). Material Safety Data Sheet - N-Methylmorpholine hydrochloride, 99+%. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-Methylmorpholine hydrochloride. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Glycine Hydrochloride. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Glycine, N-methyl-, methyl ester, hydrochloride (1:1). Retrieved from [\[Link\]](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Morpholine as a privileged structure: A review on the medicinal chemistry and pharmacological activity of morpholine containing bioactive molecules - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 3. Occurrence of Morpholine in Central Nervous System Drug Discovery - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 4. Occurrence of Morpholine in Central Nervous System Drug Discovery - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. [biotiki.org](https://biotiki.org) [[biotiki.org](https://biotiki.org)]
- 6. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 7. Synthesis and biological evaluation of novel 2-morpholino-4-anilinoquinoline derivatives as antitumor agents against HepG2 cell line - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [4-Glycylmorpholine Hydrochloride: A Technical Guide for Advanced Drug Development]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1279975/docs#4-glycylmorpholine-hydrochloride-a-technical-guide-for-advanced-drug-development>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)